

Stereoisomers and related compounds of p-menth-1-ene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-p-Menth-1-ene

Cat. No.: B075483

[Get Quote](#)

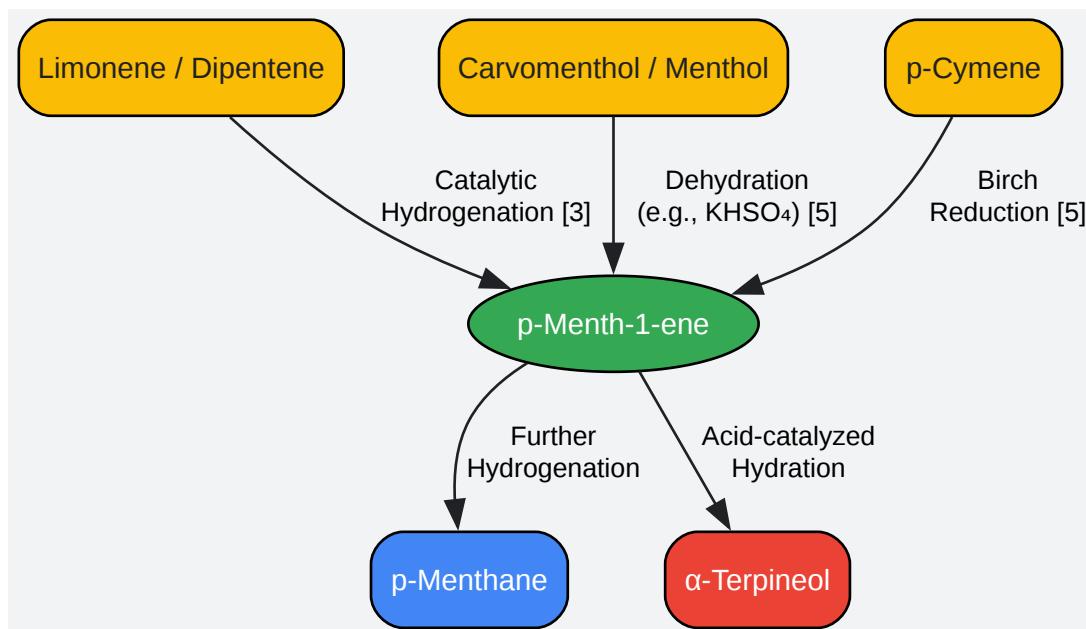
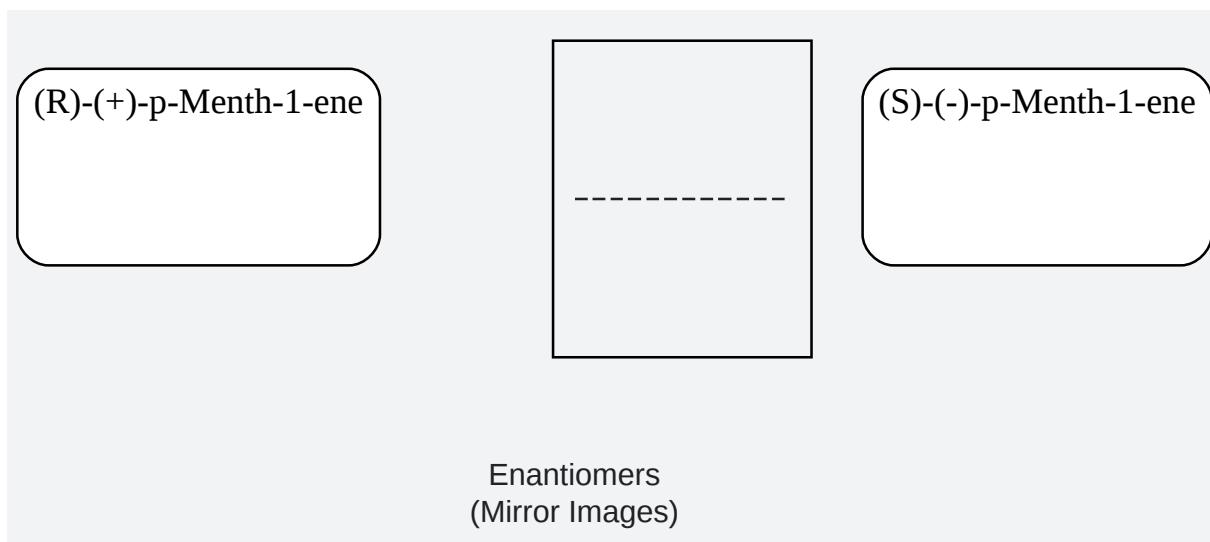
An In-depth Technical Guide to the Stereoisomers and Related Compounds of p-Menth-1-ene

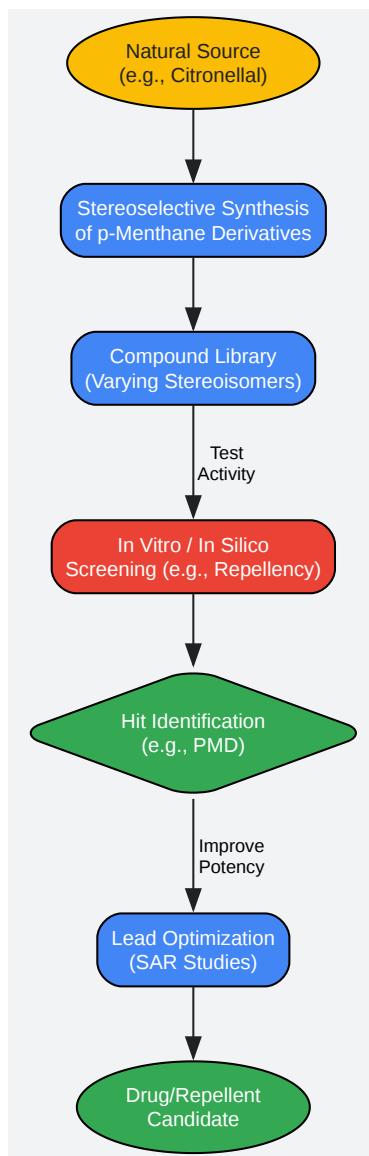
Introduction

The p-menthane class of monoterpenes, characterized by a 1-isopropyl-4-methylcyclohexane carbon skeleton, represents a cornerstone in the study of natural products and synthetic chemistry. Within this family, p-menth-1-ene (also known as carvomenthene) serves as a pivotal compound, not only for its presence in various chemical syntheses but also for its structural relationship to numerous commercially and biologically significant molecules.^[1] The presence of a stereocenter in p-menth-1-ene gives rise to enantiomeric forms, the properties, synthesis, and separation of which are of paramount importance for applications ranging from fragrance chemistry to asymmetric synthesis and drug development.^{[1][2]} This guide provides a comprehensive technical overview of the stereoisomers of p-menth-1-ene, its related compounds, and the experimental methodologies crucial for its study, tailored for professionals in research and drug discovery.

Stereochemistry of p-Menth-1-ene

p-Menth-1-ene, or 1-methyl-4-(1-methylethyl)cyclohexene, possesses a single chiral center at the C4 position, where the isopropyl group is attached to the cyclohexene ring.^[3] This results in the existence of two non-superimposable mirror images, or enantiomers: **(R)-(+)-p-menth-1-ene** and **(S)-(-)-p-menth-1-ene**. The racemic mixture, an equal blend of both enantiomers, is also commonly encountered.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. img.perfumerflavorist.com [img.perfumerflavorist.com]
- 2. [Menthol - Wikipedia](https://en.wikipedia.org/wiki/Menthol) [en.wikipedia.org]

- 3. p-Menth-1-ene | C10H18 | CID 21671 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Stereoisomers and related compounds of p-menth-1-ene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075483#stereoisomers-and-related-compounds-of-p-menth-1-ene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com